

Application Note: Demonstrating MYC/MAX Disruption by MYCi361 Using Co-immunoprecipitation

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Compound of Interest

Compound Name: MYCi361

Cat. No.: B15623152

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Introduction

The MYC proto-oncogene is a critical regulator of cellular proliferation, growth, and apoptosis. Its dysregulation is a hallmark of many human cancers. MYC exerts its transcriptional activity by forming a heterodimer with its obligate partner, MAX. This MYC/MAX complex binds to E-box sequences in the promoter regions of target genes, driving their expression. Disrupting the MYC/MAX interaction is a key therapeutic strategy for cancers dependent on MYC. **MYCi361** is a small molecule inhibitor that has been shown to engage MYC within cells, leading to the disruption of the MYC/MAX dimer and subsequent impairment of MYC-driven gene expression. [1] This application note provides a detailed protocol for a co-immunoprecipitation (Co-IP) assay to demonstrate and quantify the disruption of the MYC/MAX interaction by **MYCi361**.

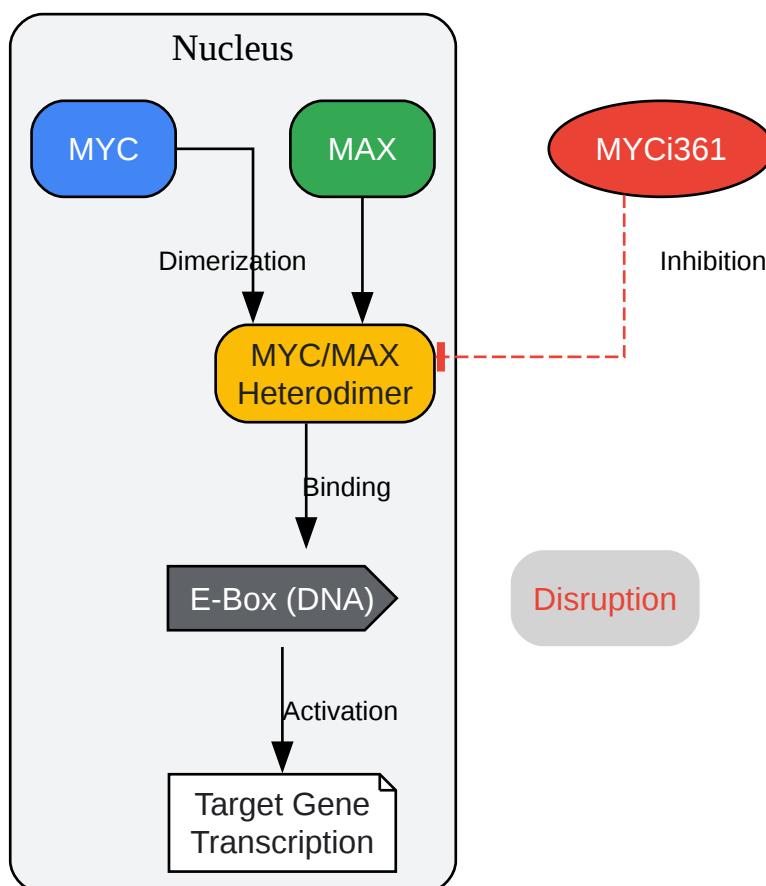
Principle of the Assay

Co-immunoprecipitation is a powerful technique used to study protein-protein interactions in their native cellular context.[2][3] The principle of this assay is to use an antibody to specifically

pull down a protein of interest (the "bait," in this case, MAX) from a cell lysate. If other proteins (the "prey," in this case, MYC) are bound to the bait protein, they will be co-precipitated. The precipitated complex is then analyzed, typically by Western blotting, to detect the presence of the prey protein. By treating cells with varying concentrations of **MYCi361**, a dose-dependent decrease in the amount of MYC co-precipitated with MAX can be observed, providing evidence of the disruption of their interaction.

Signaling Pathway and Experimental Rationale

The central dogma of this experiment is that **MYCi361** directly interferes with the binding of MYC to MAX. This disruption leads to a decrease in the functional MYC/MAX heterodimers available to drive transcription of pro-proliferative genes. The Co-IP assay provides a direct readout of this molecular disruption.

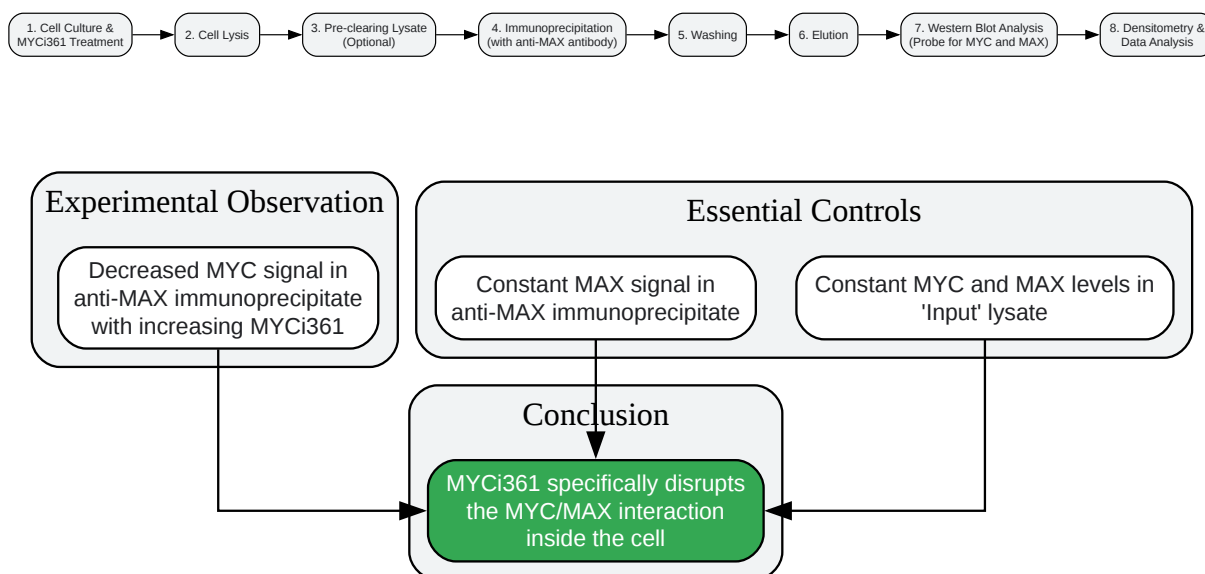


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Caption: MYC/MAX signaling and **MYCi361** inhibition.

Experimental Workflow

The overall workflow for the Co-IP assay involves cell culture and treatment, cell lysis, immunoprecipitation of the target protein, and analysis of the precipitated proteins by Western blot.



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References

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- 2. Co-immunoprecipitation (Co-IP): The Complete Guide | Antibodies.com [antibodies.com]
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